

Gondoic Acid Methyl Ester: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Z)-Methyl icos-11-enoate

Cat. No.: B157279

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Introduction

Gondoic acid methyl ester, a monounsaturated omega-9 fatty acid methyl ester, is a compound of increasing interest in various scientific fields, including biochemistry, materials science, and drug development.^{[1][2]} This technical guide provides an in-depth overview of its chemical properties, biological significance, and relevant experimental protocols, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Gondoic acid methyl ester is chemically identified as Methyl (11Z)-11-Icosenoate.^{[1][2]} Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	2390-09-2	[1][2]
Molecular Formula	C21H40O2	[1][2]
Molecular Weight	324.54 g/mol	[1][2]
Synonyms	Methyl (11Z)-11-Icosenoate, Methyl cis-11-eicosenoate, Gondolic Acid Methyl Ester	[1][2]
Density	0.871 g/cm ³	[2]
Boiling Point	394.3°C at 760 mmHg	[2]
Flash Point	87.1°C	[2]
Refractive Index	1.455	[2]
Storage Temperature	-20°C	[2]
Purity	≥98%	[2]

Biological Significance and Potential Applications

Gondoic acid methyl ester is found in various natural sources, including jojoba oil.[2] In biochemical research, it is noted for its influence on cellular processes and its potential to be incorporated into biological membranes, which could alter membrane fluidity and the function of membrane-bound proteins.[1]

Studies have indicated that Gondoic acid methyl ester can trigger the immune system and stimulate the production of inflammatory metabolites.[3] This suggests a potential role in immunomodulatory research and drug development. Furthermore, its parent compound, gondoic acid, has been shown to exert anti-inflammatory effects by inhibiting the PKCθ/ERK/STAT3 signaling pathway.[4] As a methyl ester, Gondoic acid methyl ester serves as a versatile precursor for the synthesis of more complex, biologically active lipids.[1] Its applications extend to being a raw material in the production of detergents, cosmetics, and advanced lubricants.[2]

Experimental Protocols

Synthesis of Gondoic Acid Methyl Ester via Fischer Esterification

This protocol describes the direct esterification of gondoic acid to yield Gondoic acid methyl ester.

Materials:

- Gondoic acid (cis-11-Eicosenoic acid)
- Methanol (anhydrous)
- Concentrated Sulfuric Acid (H_2SO_4)
- Benzene
- 5% aqueous Sodium Carbonate (Na_2CO_3) solution
- Saturated Sodium Chloride (NaCl) solution (brine)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Rotary evaporator
- Separatory funnel
- Standard laboratory glassware

Procedure:

- Dissolve gondoic acid in an excess of anhydrous methanol in a round-bottom flask. A typical molar ratio is 1:20 (gondoic acid to methanol).
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution (approximately 1-2% of the methanol volume).

- Reflux the reaction mixture for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- After cooling to room temperature, most of the methanol is removed using a rotary evaporator.
- The residue is diluted with water and transferred to a separatory funnel.
- Extract the aqueous phase three times with benzene.
- Combine the organic extracts and wash successively with water, 5% aqueous sodium carbonate solution, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and evaporate the solvent under reduced pressure to obtain the crude Gondoic acid methyl ester.
- The product can be further purified by vacuum distillation or column chromatography if necessary.

Analysis of Gondoic Acid Methyl Ester by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for the analysis of Gondoic acid methyl ester.

Instrumentation and Columns:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- A non-polar capillary column, such as a 5% phenyl-methylpolysiloxane (e.g., DB-5ms or equivalent), is suitable for the separation of fatty acid methyl esters.

Sample Preparation:

- Ensure the Gondoic acid methyl ester sample is dissolved in a volatile organic solvent such as hexane or dichloromethane. The concentration should be adjusted to fall within the linear range of the detector (typically 1-100 ng/ μ L).

- If derivatization from gondoic acid is performed, follow the synthesis protocol and dissolve the final product in the appropriate solvent.

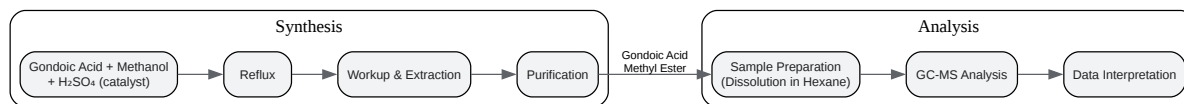
GC-MS Conditions:

- Injector Temperature: 250°C
- Injection Mode: Split (e.g., 20:1 split ratio)
- Injection Volume: 1 µL
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 minutes
 - Ramp to 250°C at a rate of 10°C/min
 - Hold at 250°C for 10 minutes
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Scan Range: m/z 50-500

Data Analysis:

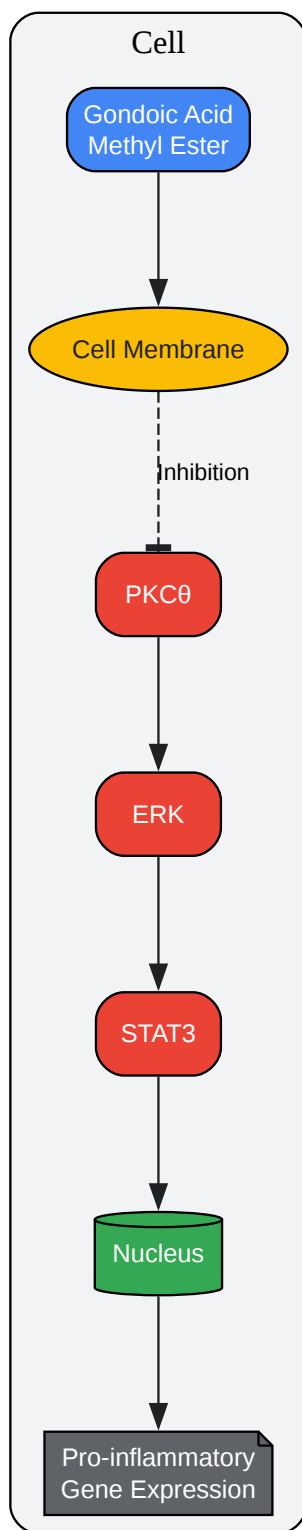
- The retention time of the Gondoic acid methyl ester peak is used for identification by comparison with a known standard.
- The mass spectrum is characterized by a molecular ion peak (M^+) at m/z 324.5 and a characteristic fragmentation pattern for fatty acid methyl esters.

Visualizations



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Caption: Experimental workflow for the synthesis and analysis of Gondoic acid methyl ester.



Hypothesized Anti-inflammatory Signaling Pathway

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Caption: Hypothesized signaling pathway for the anti-inflammatory action of Gondoic acid methyl ester, based on the known activity of its parent compound.

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- To cite this document: BenchChem. [Gondoic Acid Methyl Ester: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157279#gondoic-acid-methyl-ester-cas-number-and-synonyms]

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